

A Comparative Guide to Purity Verification of C₁₁H₁₄O₃: The Role of Elemental Analysis

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Compound of Interest

Compound Name:	1-(2,3-Dimethoxyphenyl)propan-2-one
CAS No.:	3081-67-2
Cat. No.:	B7907557

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In the landscape of drug discovery and development, the unambiguous confirmation of a compound's purity is not merely a procedural checkpoint; it is the bedrock upon which all subsequent biological and toxicological data stand. For a model compound such as C₁₁H₁₄O₃, a molecule representative of many in early-phase development, establishing purity with irrefutable accuracy is paramount. This guide provides an in-depth exploration of elemental analysis as a primary method for purity verification, objectively comparing its performance, rationale, and data output against other orthogonal techniques.

The Foundational Question: Why Elemental Analysis?

Before the advent of more sophisticated spectroscopic methods, elemental analysis was a cornerstone of chemical characterization.^{[1][2]} Today, while techniques like NMR and MS provide intricate structural details, elemental analysis retains a unique and critical role in purity assessment. Its power lies in its fundamental, quantitative nature: it directly measures the mass fractions of carbon, hydrogen, and other elements in a sample.^{[3][4][5]}

For a given molecular formula, the theoretical elemental composition is a fixed, calculable value. Any significant deviation in the experimentally determined composition points to the presence of impurities, be it residual solvents, inorganic salts, or by-products from synthesis. This makes elemental analysis a powerful, absolute technique that requires no specific reference standard for the compound itself.

Theoretical Elemental Composition: The Unwavering Benchmark for C₁₁H₁₄O₃

The first step in any elemental analysis-based purity verification is the calculation of the theoretical mass percentages of each element in the pure compound. This calculation provides the baseline against which experimental results are judged.

Molecular Formula: C₁₁H₁₄O₃

Atomic Masses:

- Carbon (C): 12.011 g/mol
- Hydrogen (H): 1.008 g/mol
- Oxygen (O): 15.999 g/mol

Molar Mass Calculation:

- Molar Mass = (11 × 12.011) + (14 × 1.008) + (3 × 15.999) = 132.121 + 14.112 + 47.997 = 194.23 g/mol

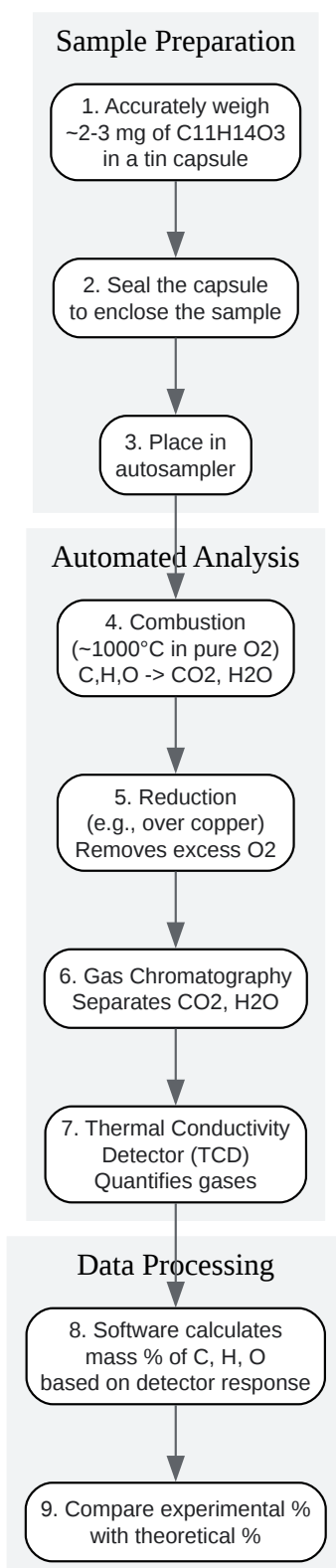
Theoretical Percent Composition:

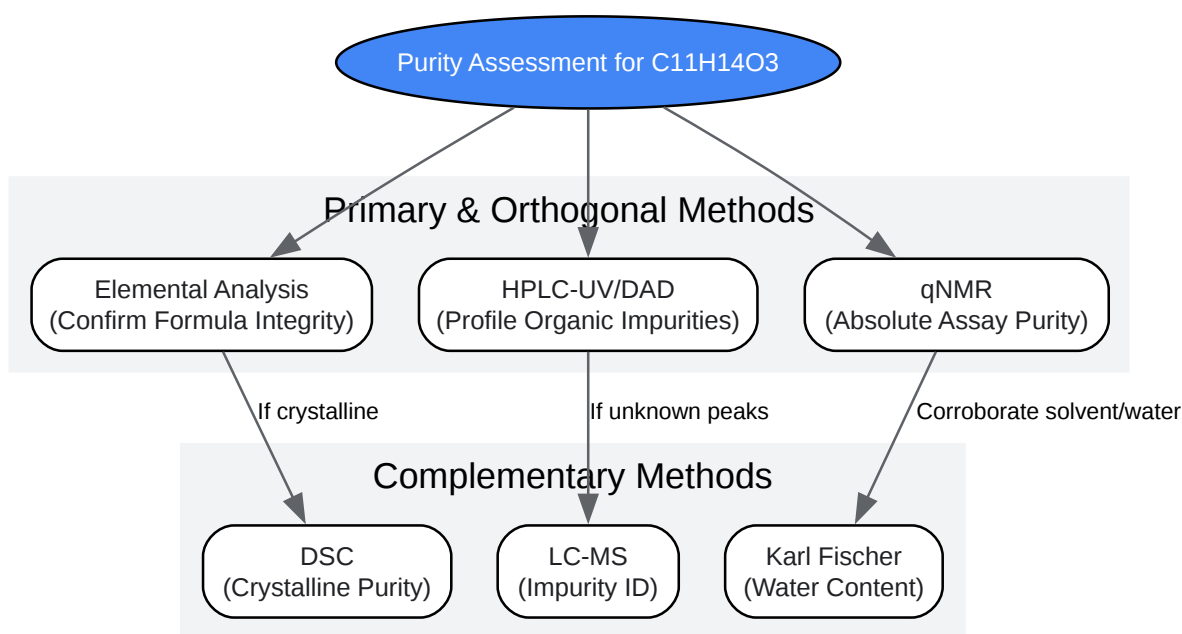
- %C = (132.121 / 194.23) × 100% = 68.02%^{[6][7]}
- %H = (14.112 / 194.23) × 100% = 7.27%^{[6][7]}
- %O = (47.997 / 194.23) × 100% = 24.71%^{[6][7]}

These percentages are the absolute targets. An experimental result that aligns closely with these values provides strong evidence of the sample's purity.

Experimental Protocol: Combustion Analysis for C, H, and O

The most common method for determining the carbon, hydrogen, and oxygen content of an organic compound is combustion analysis.^{[2][3]} This technique is destructive but highly accurate and requires only a small amount of sample.





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Sources

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